

# Dissolving GSK690693 for In Vitro Assays: Application Notes and Protocols

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## Compound of Interest

Compound Name: Gsk 690693

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This document provides detailed guidelines and protocols for the dissolution of GSK690693, a potent ATP-competitive pan-Akt kinase inhibitor, for use in in vitro assays. Adherence to these procedures is crucial for ensuring the compound's stability, solubility, and optimal performance in experimental settings.

## Compound Information

GSK690693 is a selective inhibitor of Akt1, Akt2, and Akt3 kinases, playing a critical role in cell survival, proliferation, and metabolism.<sup>[1]</sup> It also shows inhibitory effects on other kinases such as AMPK, PKA, PAK, and PKC isoforms.<sup>[1]</sup> Its primary application in research is to probe the function of the Akt signaling pathway and to investigate its potential as an anti-cancer agent due to its ability to induce apoptosis and inhibit cell proliferation in tumor cell lines.<sup>[1][2]</sup>

## Solubility Data

GSK690693 exhibits poor solubility in aqueous solutions and ethanol but is readily soluble in dimethyl sulfoxide (DMSO).<sup>[2][3][4]</sup> It is imperative to use fresh, anhydrous DMSO to prepare stock solutions, as moisture can reduce the compound's solubility.<sup>[3]</sup>

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	21.27	50[1]	Use fresh, anhydrous DMSO. Warming and sonication can aid dissolution.[2][5]
Water	Insoluble[2][3][4]	Insoluble	
Ethanol	Insoluble[2][3][4]	Insoluble	

Molecular Weight of GSK690693: 425.48 g/mol [2]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of GSK690693 in DMSO, a common starting concentration for subsequent dilutions for in vitro experiments.[6][7]

Materials:

- GSK690693 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of GSK690693 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.25 mg of GSK690693 ( $\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 425.48 \text{ g/mol} = 0.00425 \text{ g} = 4.25 \text{ mg}$ ).
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to the vial containing the GSK690693 powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved.
- **Aiding Dissolution (if necessary):** If the compound does not readily dissolve, gentle warming in a water bath (37°C for 10 minutes) or brief sonication can be applied to facilitate dissolution.[\[2\]](#)[\[5\]](#)
- **Storage:** Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month.[\[2\]](#)[\[5\]](#) For longer-term storage, -80°C is recommended.[\[8\]](#)

## Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working concentrations for treating cells in culture. A common final DMSO concentration in cell culture media should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.

### Materials:

- 10 mM GSK690693 stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

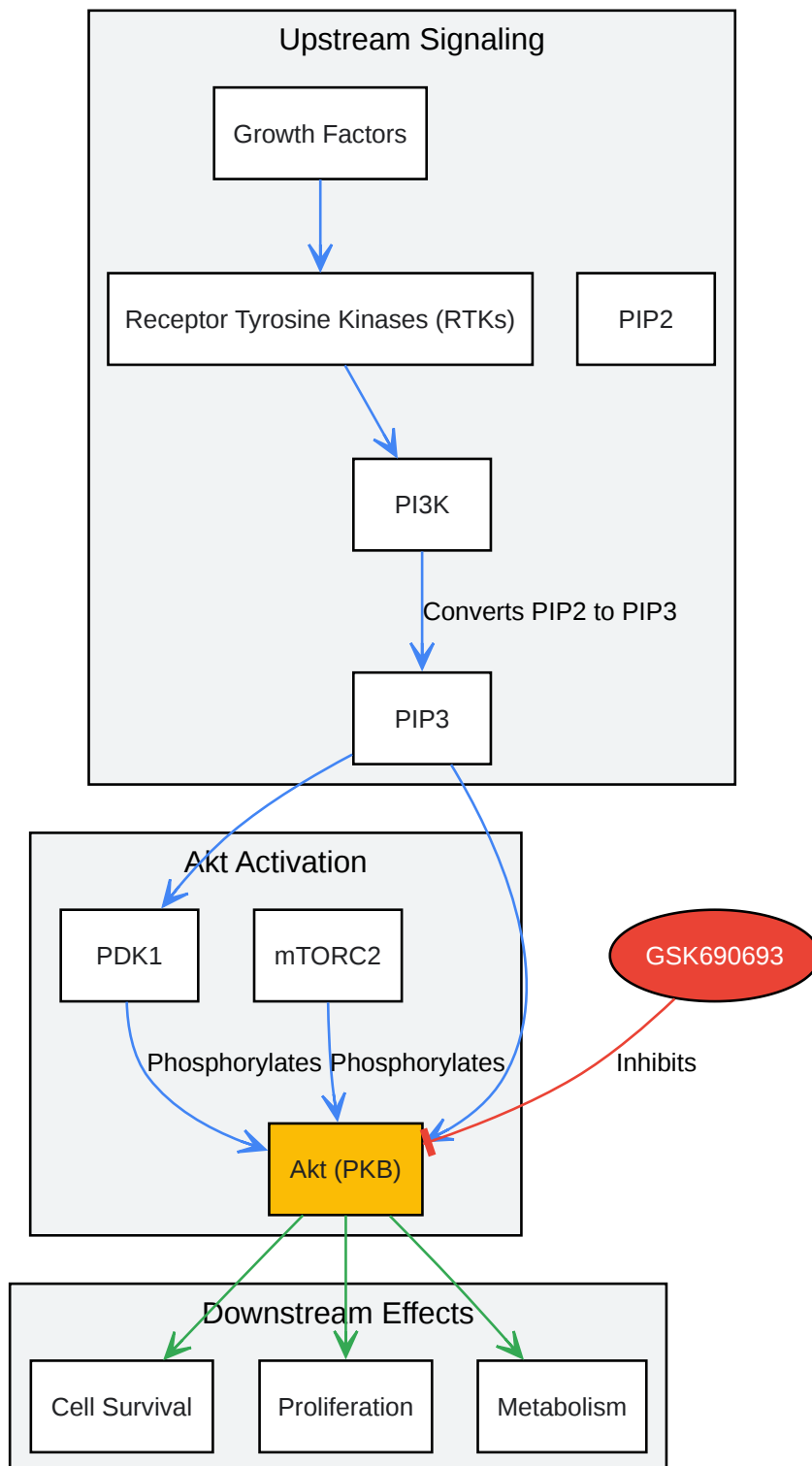
### Procedure:

- **Determine Final Concentration:** Decide on the final concentration of GSK690693 required for your experiment. For example, a final concentration of 10  $\mu\text{M}$  is often used in cell-based assays.<sup>[6][9]</sup>
- **Serial Dilution (if necessary):** For very low final concentrations, it may be necessary to perform an intermediate dilution of the 10 mM stock solution in cell culture medium.
- **Final Dilution:** Directly add the required volume of the 10 mM stock solution to the cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of medium with a final GSK690693 concentration of 10  $\mu\text{M}$ , add 1  $\mu\text{L}$  of the 10 mM stock solution to 999  $\mu\text{L}$  of cell culture medium. This results in a final DMSO concentration of 0.1%.
- **Mixing:** Gently mix the working solution by pipetting or inverting the tube.
- **Application:** Add the freshly prepared working solution to your cells. For proliferation assays, cells are typically treated for 72 hours.<sup>[7]</sup>

## Signaling Pathway and Experimental Workflow

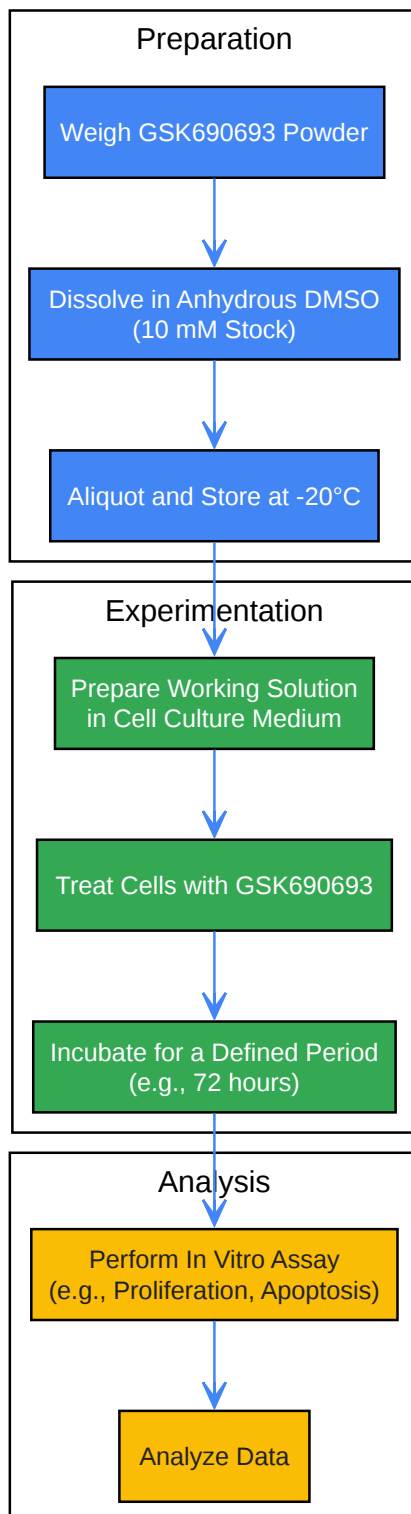
The following diagrams illustrate the Akt signaling pathway targeted by GSK690693 and a general workflow for its application in in vitro studies.

## Akt Signaling Pathway Inhibition by GSK690693

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Caption: Inhibition of the Akt signaling pathway by GSK690693.

## In Vitro Experimental Workflow for GSK690693

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Caption: General workflow for using GSK690693 in in vitro assays.

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## References

- 1. rndsystems.com [rndsystems.com]
- 2. apexbt.com [apexbt.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleck.co.jp [selleck.co.jp]
- 5. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 6. GSK690693 Delays Tumor Onset and Progression in Genetically-Defined Mouse Models Expressing Activated Akt - PMC [pmc.ncbi.nlm.nih.gov]
- 7. aacrjournals.org [aacrjournals.org]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Activin A, a Novel Chemokine, Induces Mouse NK Cell Migration via AKT and Calcium Signaling - PMC [pmc.ncbi.nlm.nih.gov]
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